

C6(6-Azido) Glucosylceramide: An In-depth Technical Guide

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Compound of Interest

Compound Name: C6(6-Azido) GluCer

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Introduction

C6(6-Azido) glucosylceramide is a synthetically modified sphingolipid that has emerged as a powerful tool in chemical biology and glycobiology research. This molecule incorporates a short-chain (C6) fatty acid and a terminal azide group on the hexanoyl chain, rendering it a versatile probe for studying the metabolism, trafficking, and interactions of glucosylceramides. The azide moiety serves as a bioorthogonal handle, allowing for the specific chemical ligation to reporter molecules via "click chemistry." This guide provides a comprehensive overview of the properties, synthesis, and applications of C6(6-Azido) glucosylceramide, with detailed experimental protocols and visualizations to facilitate its use in a research setting.

Physicochemical Properties

The fundamental properties of C6(6-Azido) glucosylceramide are summarized in the table below, providing essential information for its handling, storage, and experimental application.

Property	Value	Source
Chemical Name	D-glucosyl- β -1,1' N-(6"-azidohexanoyl)-D-erythro-sphingosine	[1][2][3]
Synonyms	C6(6-azido) GluCer	[1][2]
Molecular Formula	C ₃₀ H ₅₆ N ₄ O ₈	[1][2]
Molecular Weight	600.79 g/mol	[1][2]
CAS Number	2260670-21-9	[1][2]
Appearance	Powder	[1][2]
Purity	>99% (by TLC)	[1][2]
Storage Temperature	-20°C	[1][2]
Solubility	Soluble in organic solvents such as methanol, ethanol, and chloroform.	
Lipid Type	Click Reagent	[1][2]

Synthesis of C6(6-Azido) Glucosylceramide

While a direct, detailed protocol for the synthesis of C6(6-Azido) glucosylceramide is not readily available in a single source, a plausible multi-step synthetic route can be constructed based on established methods for the synthesis of related azido-sphingolipids. The following is a representative, conceptual protocol.

Experimental Protocol: Conceptual Synthesis

Materials:

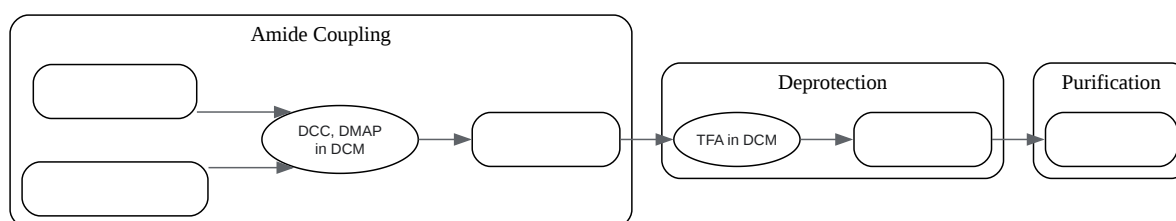
- D-glucosyl- β -1,1'-N-Boc-D-erythro-sphingosine
- 6-Azidohexanoic acid
- N,N'-Dicyclohexylcarbodiimide (DCC) or other coupling agent

- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

Procedure:

- Coupling of 6-Azidohexanoic Acid to the Sphingosine Backbone:
 - Dissolve D-glucosyl- β -1,1'-N-Boc-D-erythro-sphingosine and 6-azidohexanoic acid in anhydrous DCM.
 - Add DCC and a catalytic amount of DMAP to the solution.
 - Stir the reaction mixture at room temperature under an inert atmosphere (e.g., nitrogen or argon) for 12-24 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, filter the reaction mixture to remove the dicyclohexylurea byproduct.
 - Concentrate the filtrate under reduced pressure.
 - Purify the resulting N-Boc protected C6(6-Azido) glucosylceramide by silica gel column chromatography.
- Deprotection of the Amine Group:
 - Dissolve the purified N-Boc protected product in a mixture of DCM and TFA.
 - Stir the solution at room temperature for 1-2 hours.
 - Monitor the deprotection by TLC.

- Once the reaction is complete, remove the solvent and excess TFA under reduced pressure.
- The resulting crude product is C6(6-Azido) glucosylceramide.
- Purification:
 - Purify the final product by silica gel column chromatography to obtain the high-purity C6(6-Azido) glucosylceramide.
 - Characterize the final product by mass spectrometry and NMR to confirm its identity and purity.



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A conceptual workflow for the synthesis of C6(6-Azido) glucosylceramide.

Biological Activity and Applications

While specific quantitative data on the biological activity of C6(6-Azido) glucosylceramide, such as IC₅₀ or EC₅₀ values, are not extensively reported, its utility lies in its role as a metabolic probe. The biological effects are inferred from its structural similarity to endogenous C6-ceramide and glucosylceramide.

Ceramides are central signaling molecules involved in various cellular processes, including apoptosis, cell cycle arrest, and senescence. Glucosylceramide, formed by the action of glucosylceramide synthase (GCS), is a key intermediate in the synthesis of complex glycosphingolipids and also plays a role in modulating ceramide levels.

The primary application of C6(6-Azido) glucosylceramide is in metabolic labeling and "click" chemistry-based proteomics and imaging.

Metabolic Labeling

Cells can be incubated with C6(6-Azido) glucosylceramide, which is taken up and incorporated into cellular membranes and metabolic pathways. This allows for the tracking of its transport and conversion to other sphingolipids.

Click Chemistry Applications

The terminal azide group allows for the covalent attachment of various reporter tags (e.g., fluorophores, biotin) that contain a complementary alkyne group. This is achieved through the highly specific and efficient copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or the copper-free strain-promoted azide-alkyne cycloaddition (SPAAC). These reactions enable:

- Visualization of subcellular localization: By "clicking" a fluorescent dye to the azide, the distribution of the glucosylceramide analog within organelles can be imaged using fluorescence microscopy.
- Identification of interacting proteins: A biotin tag can be attached, followed by affinity purification and mass spectrometry to identify proteins that interact with glucosylceramide.

Experimental Protocol: Metabolic Labeling and Click Chemistry

Materials:

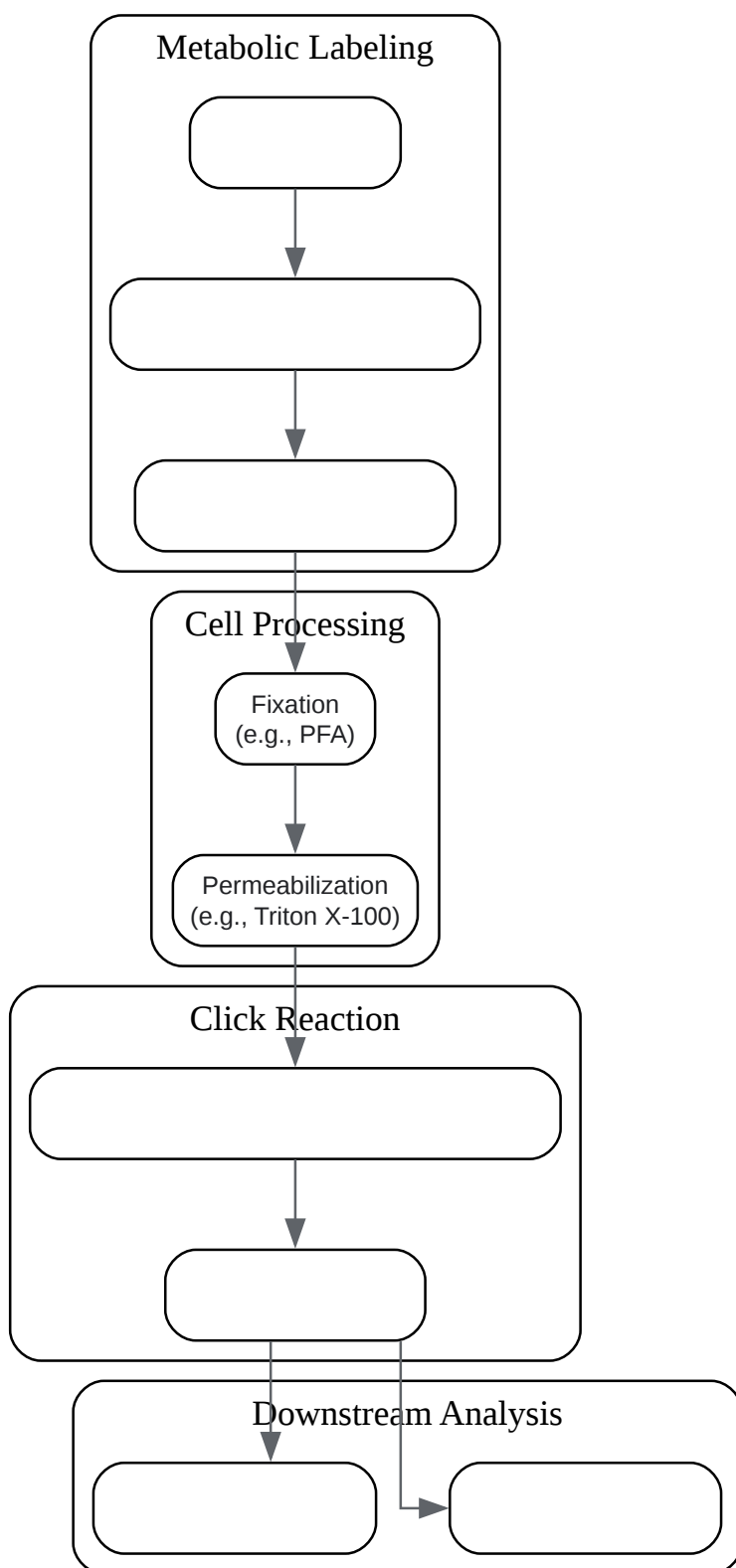
- C6(6-Azido) glucosylceramide
- Cell culture medium and supplements
- Cultured cells of interest
- Alkyne-modified reporter molecule (e.g., alkyne-fluorophore, alkyne-biotin)
- For CuAAC: Copper(II) sulfate (CuSO_4), a reducing agent (e.g., sodium ascorbate), and a copper chelating ligand (e.g., TBTA or THPTA).

- For SPAAC: A strained alkyne reporter molecule (e.g., DBCO-fluorophore).
- Phosphate-buffered saline (PBS)
- Fixative (e.g., paraformaldehyde)
- Permeabilization buffer (e.g., PBS with 0.1% Triton X-100)
- Blocking buffer (e.g., PBS with 1% BSA)

Procedure:

- Metabolic Labeling:
 - Plate cells at an appropriate density and allow them to adhere overnight.
 - Prepare a stock solution of C6(6-Azido) glucosylceramide in a suitable solvent (e.g., ethanol or DMSO).
 - Dilute the stock solution in cell culture medium to the desired final concentration (typically in the low micromolar range).
 - Remove the old medium from the cells and replace it with the medium containing C6(6-Azido) glucosylceramide.
 - Incubate the cells for a desired period (e.g., 4-24 hours) to allow for uptake and metabolic incorporation.
- Cell Fixation and Permeabilization (for intracellular targets):
 - Wash the cells three times with PBS.
 - Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
 - Wash the cells three times with PBS.
 - Permeabilize the cells with permeabilization buffer for 10 minutes at room temperature.
 - Wash the cells three times with PBS.

- Click Reaction (CuAAC):
 - Prepare the "click" reaction cocktail immediately before use. For a typical reaction, mix:
 - Alkyne-reporter molecule (e.g., 10-50 μ M)
 - CuSO_4 (e.g., 1 mM)
 - Copper ligand (e.g., 5 mM THPTA)
 - Sodium ascorbate (e.g., 50 mM, freshly prepared)
 - Add the click reaction cocktail to the fixed and permeabilized cells.
 - Incubate for 30-60 minutes at room temperature, protected from light.
 - Wash the cells three times with PBS.
- Imaging or Downstream Analysis:
 - For fluorescence imaging, mount the coverslips on microscope slides with an appropriate mounting medium.
 - For proteomics, lyse the cells, perform streptavidin pull-down (if biotinylated), and proceed with mass spectrometry analysis.

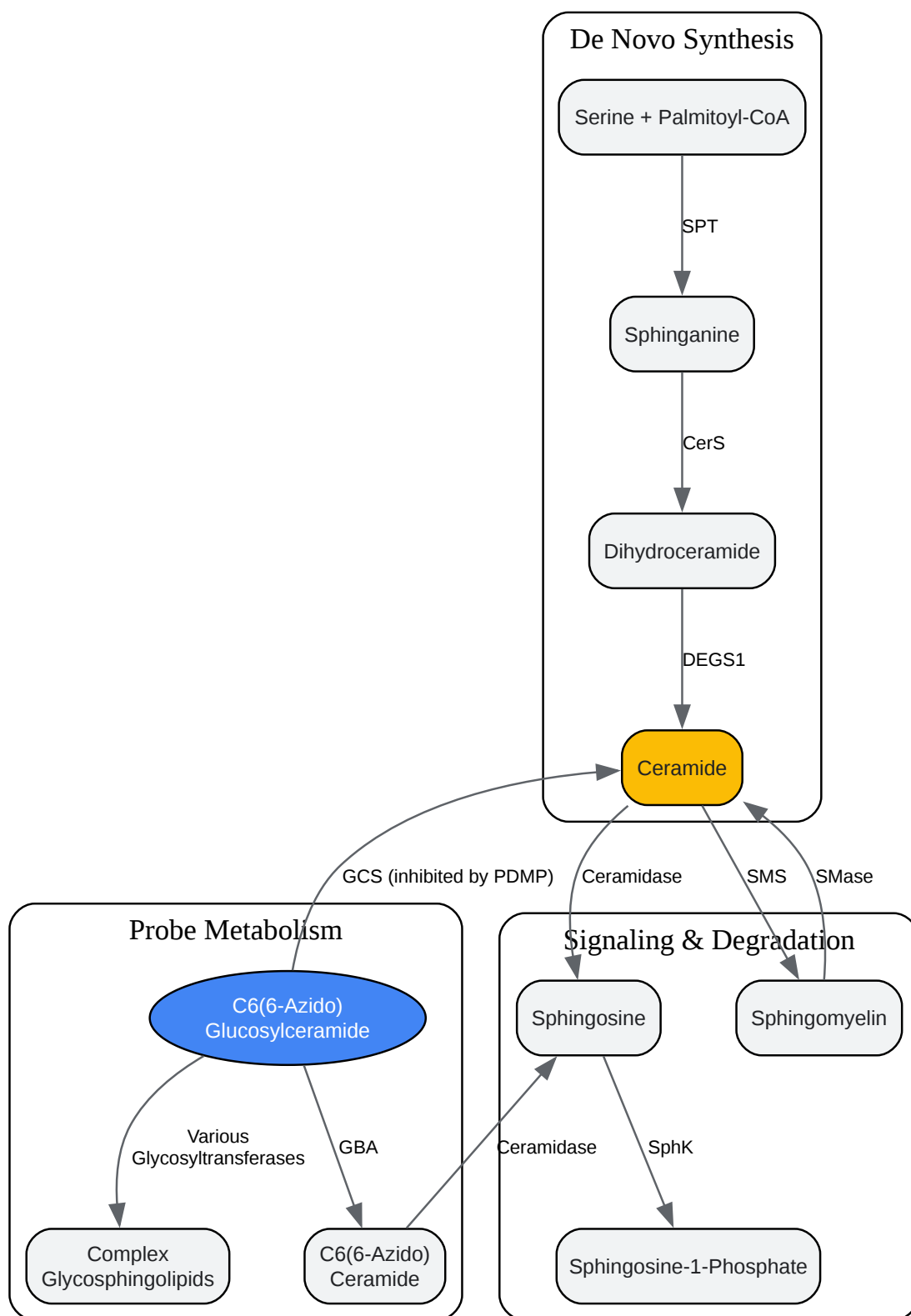


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A general workflow for metabolic labeling and click chemistry using C6(6-Azido) glucosylceramide.

Signaling Pathways and Research Context

C6(6-Azido) glucosylceramide can be utilized to investigate the complex network of sphingolipid metabolism. Upon entering the cell, it can be acted upon by various enzymes, allowing researchers to probe the activities of these enzymes and the subsequent fate of their products.



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Simplified schematic of sphingolipid metabolism indicating the position of C6(6-Azido) glucosylceramide.

By using this azido-functionalized probe, researchers can investigate:

- The activity of glucosylceramide synthase (GCS) in live cells.
- The downstream metabolic conversion of glucosylceramide into more complex glycosphingolipids.
- The spatial and temporal dynamics of glucosylceramide trafficking through the secretory and endocytic pathways.
- The protein interaction network of glucosylceramide and its metabolites.

Conclusion

C6(6-Azido) glucosylceramide is an invaluable chemical tool for the study of sphingolipid biology. Its unique combination of a short-chain fatty acid for cell permeability and a bioorthogonal azide handle for specific chemical tagging enables a wide range of applications, from high-resolution imaging to unbiased proteomic screening. This guide provides the foundational knowledge and experimental frameworks necessary for the successful implementation of C6(6-Azido) glucosylceramide in diverse research programs aimed at unraveling the complex roles of glycosphingolipids in health and disease.

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